

Personal protective equipment for handling 2',4'-Dichloroacetophenone

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Compound of Interest

Compound Name: 2',4'-Dichloroacetophenone

Cat. No.: B156173

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Essential Safety and Handling Guide for 2',4'-Dichloroacetophenone

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2',4'-Dichloroacetophenone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Chemical Hazard and Property Summary

2',4'-Dichloroacetophenone is a chemical compound that is harmful if swallowed and may cause skin, eye, and respiratory irritation.[1][2][3][4][5] It is also considered harmful to aquatic life with long-lasting effects.[6][7] It is essential to handle this substance with care in a well-ventilated area, avoiding the formation of dust and aerosols.[8][9]

Property	Data	Source
Synonyms	1-(2,4-Dichlorophenyl)ethanone	[6][7]
CAS Number	2234-16-4	[6][7][10]
Molecular Formula	C ₈ H ₆ Cl ₂ O	[4][6][7]
Molecular Weight	189.04 g/mol	[8][10]
Appearance	White to off-white or colorless to yellow-brown solid/crystals	[5][7]
Hazards	Harmful if swallowed, Causes skin and serious eye irritation/damage, May cause respiratory irritation	[1][2][6][8]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific conditions of use.[8] The following table summarizes the required personal protective equipment for handling **2',4'-Dichloroacetophenone**.

Protection Type	Equipment Specification	Standard/Reference
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.[6] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended.[2]	29 CFR 1910.134, EN 149
Eye and Face	Wear chemical safety goggles or safety glasses with side-shields. A face shield may also be necessary.[8]	29 CFR 1910.133, EN 166
Hand	Handle with chemically resistant, impervious gloves.[2] Gloves must be inspected before use and disposed of properly after.[2][8]	EN 374
Body	Wear a lab coat or a complete suit protecting against chemicals.[8] Protective clothing should be selected based on the concentration and amount of the substance at the workplace.[8]	N/A

Operational Plan: Handling and Storage

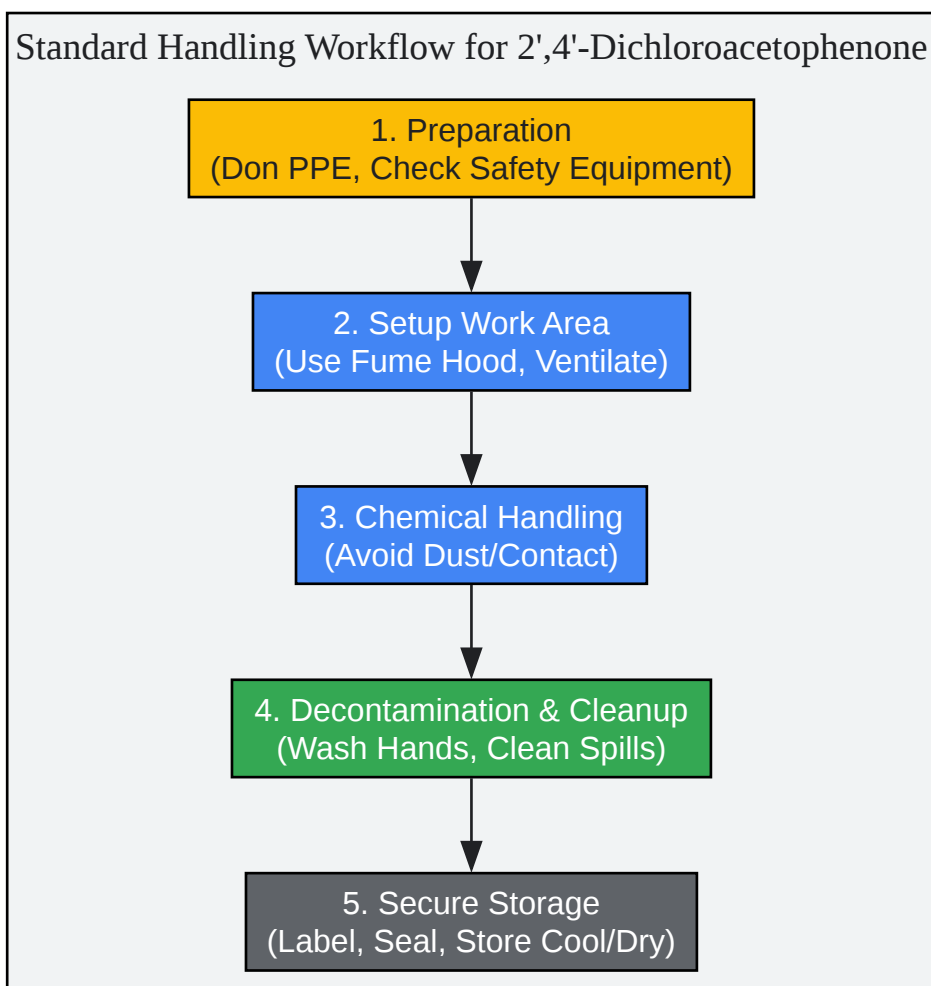
Proper handling and storage are critical to maintaining a safe laboratory environment. Always work in a well-ventilated area and avoid generating dust.[2]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all required PPE is inspected and worn correctly. Confirm that an eyewash station and safety shower are accessible.
- Work Area: Conduct all work with **2',4'-Dichloroacetophenone** in a designated, well-ventilated area, preferably within a chemical fume hood.[8]
- Handling: Avoid all personal contact with the substance. Do not eat, drink, or smoke in the handling area.[6] Avoid the formation and inhalation of dust.[8][9]
- Cleaning: After handling, wash hands and any exposed skin thoroughly with soap and water. [6] Clean all spills immediately using dry cleanup procedures to avoid generating dust.
- Labeling: Ensure all containers are clearly labeled and kept free from leaks.

Storage Plan

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.[5][6]
- Keep containers tightly closed and store in the original, recommended containers (e.g., polyethylene or polypropylene).[9]
- Protect containers from physical damage and check regularly for leaks.



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Standard operational workflow for handling **2',4'-Dichloroacetophenone**.

Disposal Plan

Waste disposal must be conducted in accordance with all applicable federal, state, and local regulations.

Step-by-Step Disposal Protocol

- **Waste Collection:** Collect residue and contaminated materials in clean, dry, sealable, and clearly labeled containers for disposal.
- **Consultation:** Consult with the institution's environmental health and safety office for specific disposal guidance.

- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.[6] Options may include incineration at an approved site.
- Container Disposal: Recycle containers where possible or dispose of them in an authorized landfill. Contaminated packaging should be disposed of as unused product.[8]
- Environmental Precaution: Do not let the product enter drains, as it is harmful to aquatic life. [2][7]

Emergency Response Plan

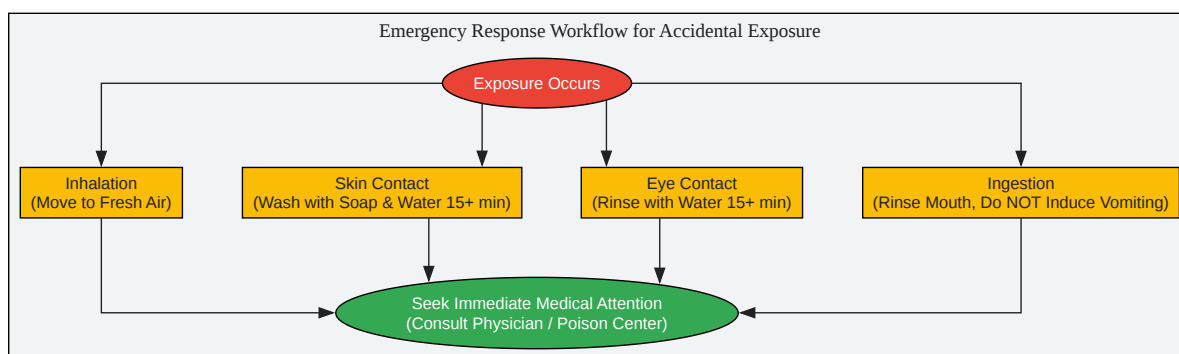
In case of accidental exposure, immediate and appropriate first aid is crucial. Report all incidents to a supervisor.

First-Aid Measures

Exposure Type	Immediate Action	Follow-Up
Inhalation	Move the person to fresh air.[2] [6][9] If breathing has stopped, provide artificial respiration.[2] [8][11]	Seek medical attention if you feel unwell or if symptoms persist.[1][12]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes.[2][6][9][11] Remove all contaminated clothing while rinsing.[1][12]	If skin irritation occurs or persists, get medical advice/attention.[1][11]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[1][2][6][8] Remove contact lenses if present and easy to do.[1][2]	Consult a physician regardless of severity.[2][8][9][12]
Ingestion	Rinse mouth with water.[2][6] [8] Do NOT induce vomiting.[6]	Call a POISON CENTER or doctor/physician if you feel unwell.[6]

Accidental Release Measures

- Minor Spills: Clean up spills immediately. Use dry cleanup procedures (sweep or vacuum) and avoid generating dust. Place spilled material in a labeled, sealable container for disposal.
- Major Spills: Evacuate personnel and move upwind. Alert the emergency response team or fire brigade. Control personal contact by using appropriate PPE and prevent spillage from entering drains or waterways.



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First-aid workflow for exposure to **2',4'-Dichloroacetophenone**.

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